

# Data on Rubiayannone A Lacks Reproducibility Due to Limited Availability of Original Publication

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## Compound of Interest

Compound Name: *Rubiayannone A*

Cat. No.: *B11937194*

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Researchers and drug development professionals seeking to verify and build upon published data for **Rubiayannone A** will face significant challenges due to the current inaccessibility of the primary research article. While the compound is cited as having antiplatelet aggregation activity, the crucial quantitative data and detailed experimental protocols remain largely unavailable, hindering any independent efforts to reproduce the findings.

**Rubiayannone A**, an anthraquinone glycoside, was first described in a 2002 publication by Meei-Jen Liou, Che-Ming Teng, and Tian-Shung Wu in the "Journal of the Chinese Chemical Society." This paper, titled "Constituents from *Rubia Ustulata* Diels and *R. Yunnanensis* Diels and Their Antiplatelet Aggregation Activity," is consistently referenced as the original source of information on the compound. However, the full text of this article is not readily accessible through standard scientific databases and search engines.

This lack of access to the primary source material makes it impossible to conduct a thorough analysis of the reproducibility of the original findings. Key information required for such an assessment, including the following, remains elusive:

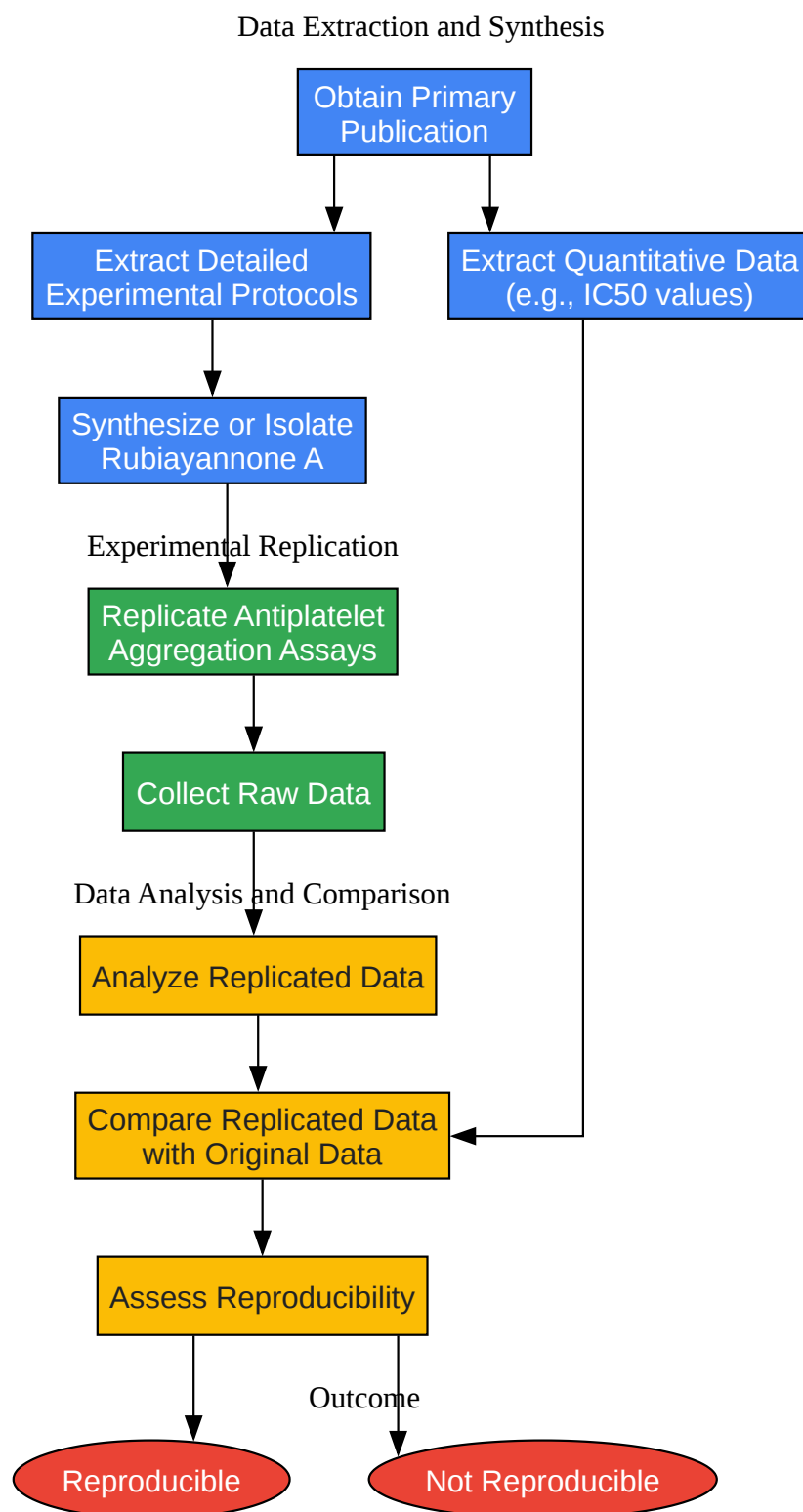
- **Quantitative Data:** Specific metrics of biological activity, such as IC50 values or percentage inhibition at given concentrations, are not available in the public domain.
- **Detailed Experimental Protocols:** The precise methodologies used to isolate **Rubiayannone A** and to test its antiplatelet aggregation activity are unknown. Without these protocols, other

researchers cannot attempt to replicate the experiments under the same conditions.

At present, no subsequent studies appear to have been published that either reproduce or expand upon the initial data for **Rubiayannone A**. This further compounds the issue of data reproducibility, as there is no independent verification of the compound's activity from other laboratories.

## Experimental Workflow for Reproducibility Assessment

Should the original publication become accessible, a logical workflow to assess the reproducibility of the data on **Rubiayannone A** would involve the following key stages:



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Caption: Workflow for assessing the reproducibility of **Rubiayannone A** data.

In conclusion, while **Rubiayannone A** is noted in chemical supplier databases as having antiplatelet aggregation properties, the scientific community's ability to verify, reproduce, or build upon this finding is currently stalled. The core requirement for scientific advancement—access to detailed, published data and methodologies—is not being met in the case of this particular compound. Until the original research article becomes widely available, the reproducibility of the data on **Rubiayannone A** cannot be established.

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